

Homoeriodictyol Chalcone: A Technical Guide to Solubility

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Compound of Interest

Compound Name: *Homoeriodictyol chalcone*

Cat. No.: B12323328

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **homoeriodictyol chalcone**. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this guide synthesizes information on the solubility of structurally related chalcones and flavonoids to provide a qualitative assessment. Furthermore, it details established experimental protocols for solubility determination and explores a key signaling pathway influenced by chalcones, offering a valuable resource for research and development.

Core Focus: Solubility Profile

Homoeriodictyol chalcone, a polyphenol, is anticipated to exhibit solubility patterns characteristic of flavonoids and other chalcones. Generally, these compounds are more soluble in polar organic solvents and have limited solubility in non-polar organic solvents and water. Factors such as the presence of multiple hydroxyl groups and a methoxy group in its structure influence its polarity and potential for hydrogen bonding, which are key determinants of solubility.

Qualitative Solubility Data

The following table provides a qualitative summary of the expected solubility of **homoeriodictyol chalcone** in a range of common laboratory solvents. This estimation is based on the general solubility behavior of chalcones and flavonoids.

Solvent	Solvent Type	Expected Solubility	Rationale
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	High	Excellent solvent for a wide range of organic compounds, including polyphenols.
Dimethylformamide (DMF)	Polar Aprotic	High	Similar to DMSO, effectively dissolves polar organic molecules.
Ethanol	Polar Protic	High	The hydroxyl group of ethanol can form hydrogen bonds with the solute.
Methanol	Polar Protic	High	Similar to ethanol, its polarity and hydrogen bonding capacity facilitate dissolution.
Acetone	Polar Aprotic	Medium to High	A good solvent for many organic compounds, though slightly less polar than alcohols.
Ethyl Acetate	Moderately Polar	Medium	Can dissolve a range of organic compounds, but its lower polarity might limit high solubility.
Chloroform	Non-polar	Low	As a non-polar solvent, it is not expected to be a good solvent for the polar homoeriodictyol chalcone.

Dichloromethane (DCM)	Non-polar	Low	Similar to chloroform, its non-polar nature makes it a poor solvent for this compound.
Water	Polar Protic	Low	Despite being polar, the hydrophobic regions of the chalcone structure limit its solubility in water.
n-Hexane	Non-polar	Very Low	A non-polar aliphatic hydrocarbon, unsuitable for dissolving polar compounds.

Experimental Protocols for Solubility Determination

For researchers seeking to obtain precise quantitative solubility data for **homoeriodictyol chalcone**, the following established methodologies are recommended.

Shake-Flask Method

The shake-flask method is a widely used and reliable technique for determining the thermodynamic solubility of a compound.[1][2][3]

Methodology:

- Preparation of Saturated Solution: An excess amount of **homoeriodictyol chalcone** is added to a known volume of the selected solvent in a sealed flask.
- Equilibration: The flask is agitated in a constant temperature water bath or shaker for a defined period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.

- Phase Separation: After equilibration, the suspension is allowed to stand to permit the undissolved solid to settle. To ensure complete removal of solid particles, the supernatant is then filtered (e.g., through a 0.22 μm filter) or centrifuged.
- Quantification: The concentration of **homoeriodictyol chalcone** in the clear, saturated solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection. A calibration curve with known concentrations of the compound is used for accurate quantification.
- Data Reporting: The solubility is typically expressed in units of mg/mL, $\mu\text{g/mL}$, or mol/L at a specific temperature.

Gravimetric Method

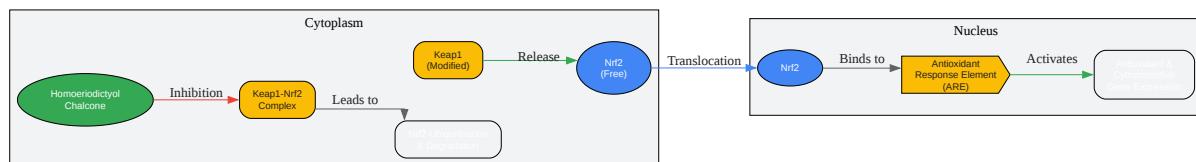
The gravimetric method is a simpler, though potentially less precise, alternative for determining solubility.^[4]

Methodology:

- Preparation of Saturated Solution: A saturated solution is prepared by adding an excess of **homoeriodictyol chalcone** to a known mass or volume of the solvent and allowing it to equilibrate with stirring at a constant temperature.
- Aliquot Removal and Evaporation: A known volume or mass of the clear, saturated supernatant is carefully removed and transferred to a pre-weighed container.
- Solvent Evaporation: The solvent is evaporated from the aliquot, typically under a gentle stream of inert gas or in a vacuum oven, until a constant weight of the dried solute is achieved.
- Mass Determination: The mass of the dissolved solute is determined by subtracting the initial weight of the container from the final weight.
- Calculation: The solubility is calculated by dividing the mass of the dissolved solute by the volume or mass of the solvent aliquot taken.

Visualization of a Key Signaling Pathway

Chalcones are known to interact with various cellular signaling pathways. One of the most studied is the Keap1/Nrf2-ARE pathway, which plays a crucial role in the cellular antioxidant response.



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Caption: Keap1/Nrf2-ARE Signaling Pathway Activation by **Homoeriodictyol Chalcone**.

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